

Application Notes and Protocols for the Synthesis of Caesium Superoxide (CsO_2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caesium oxide

Cat. No.: B13407461

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Introduction

Caesium superoxide (CsO_2) is an inorganic compound composed of a caesium cation (Cs^+) and a superoxide radical anion (O_2^-). It is a yellow to orange solid and is the primary product formed when caesium metal is burned in air or excess oxygen.[1][2][3] The compound is notable for its paramagnetic properties, which arise from the unpaired electron in the superoxide anion.[4] Caesium superoxide reacts with water to produce caesium hydroxide and hydrogen peroxide.[1] Due to its ability to release oxygen, it has applications in life support systems and as a potent oxidizing agent in various chemical syntheses. The stability of alkali metal superoxides increases down the group, making caesium superoxide one of the more stable superoxides.[5][6]

This document provides a detailed protocol for the synthesis of caesium superoxide via the direct combustion of caesium metal in an excess of oxygen.

Quantitative Data

The table below summarizes the key physical and chemical properties of caesium superoxide.

Property	Value	Reference
Chemical Formula	CsO ₂	[1]
Molar Mass	164.903 g·mol ⁻¹	[1]
Appearance	Yellow to orange solid	[1][3]
Density	3.77 g/cm ³	[1]
Melting Point	~600 °C	[1]
Standard Enthalpy of Formation (ΔH _f °)	-295 kJ/mol	[1]
Crystal Structure	Similar to calcium carbide (tetragonal)	[1]
Magnetic Properties	Paramagnetic	[4]
Reactivity	Reacts with water and ozone	[1]

Experimental Protocol: Synthesis of Caesium Superoxide by Direct Combustion

This protocol details the synthesis of caesium superoxide by the direct reaction of caesium metal with an excess of oxygen gas.[1][2][7]

Materials:

- Caesium metal (Cs), high purity
- Oxygen gas (O₂), high purity, dry
- Argon gas (Ar), high purity, for inert atmosphere handling
- A suitable reaction vessel (e.g., a quartz or borosilicate glass tube)
- A tube furnace capable of reaching at least 300-400°C
- A glovebox or Schlenk line for inert atmosphere manipulation

- Gas flow controllers
- Mineral oil for storing caesium metal

Procedure:

- Preparation of Caesium Metal:
 - All handling of caesium metal must be performed under an inert atmosphere (e.g., in an argon-filled glovebox) to prevent premature oxidation.
 - Carefully transfer a known quantity of caesium metal from its storage ampoule or under mineral oil into the reaction vessel. If stored under oil, the caesium should be washed with a volatile anhydrous solvent like hexane and dried under vacuum before use.
- Experimental Setup:
 - Place the reaction vessel containing the caesium metal into the tube furnace.
 - Connect the reaction vessel to a gas line that allows for switching between an inert gas (argon) and oxygen. Ensure the outlet is appropriately vented or connected to a bubbler.
- Reaction:
 - Flush the reaction vessel with argon gas to remove any residual air and moisture.
 - Slowly begin to heat the furnace to just above the melting point of caesium (28.5 °C).
 - Once the caesium is molten, switch the gas flow from argon to a slow, steady stream of dry oxygen. An excess of oxygen is crucial for the formation of the superoxide rather than the peroxide or oxide.^[8]
 - The caesium will ignite and burn in the oxygen stream. The reaction is exothermic.
 - Maintain the temperature of the furnace around 200-300°C to ensure the reaction goes to completion.
 - The formation of an orange-yellow solid indicates the production of caesium superoxide.^[3]

- Product Recovery:
 - After the reaction is complete (no further visible reaction), switch the gas flow back to argon and allow the reaction vessel to cool to room temperature.
 - Once cooled, transfer the reaction vessel back into an inert atmosphere glovebox.
 - The solid product, caesium superoxide, can then be scraped from the walls of the reaction vessel and stored in a sealed, airtight container under an inert atmosphere.

Characterization:

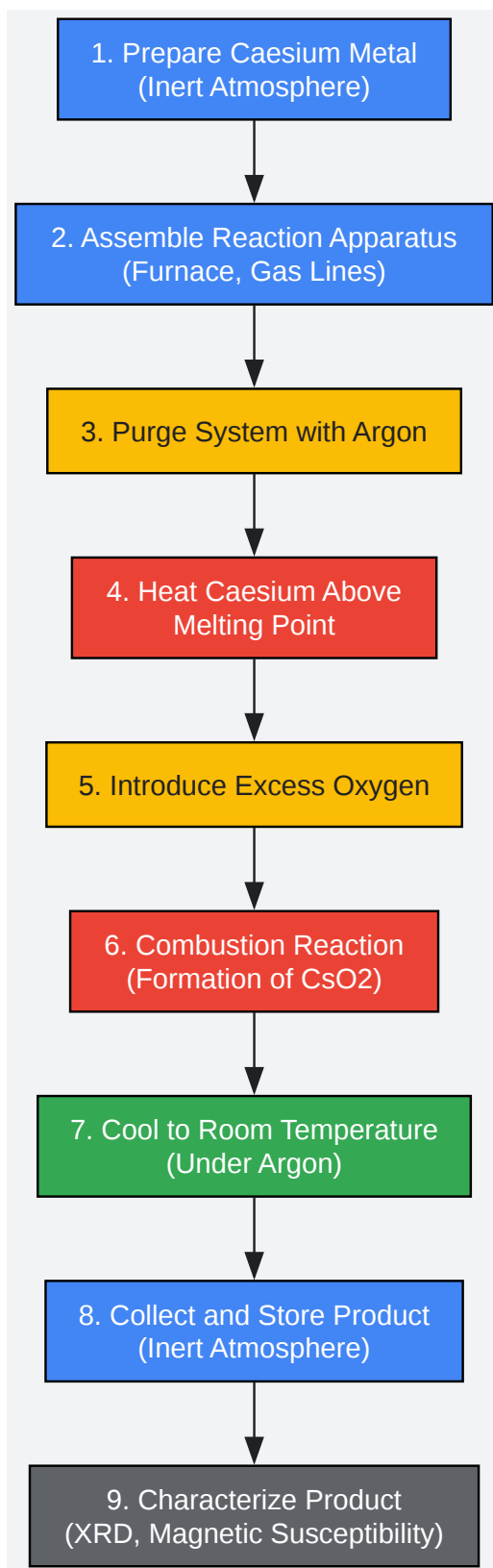
- Visual Inspection: The product should be a yellow to orange crystalline solid.^[3]
- X-ray Diffraction (XRD): To confirm the crystal structure of the synthesized CsO_2 .
- Magnetic Susceptibility: Measurement can be performed to confirm the paramagnetic nature of the compound.^[4]

Safety Precautions:

- Caesium metal is extremely reactive and pyrophoric. It reacts violently with water and can ignite spontaneously in air. All handling must be done under a dry, inert atmosphere.
- The reaction with oxygen is highly exothermic and can be vigorous. The oxygen flow should be controlled to prevent an overly rapid reaction.
- Appropriate personal protective equipment (PPE), including safety glasses, flame-retardant lab coat, and gloves, must be worn at all times.

Experimental Workflow Diagram

The following diagram illustrates the key stages in the synthesis of caesium superoxide.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com